

An In-Depth Technical Guide to the Mass Spectrum of Benzhydrol-d10

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Compound of Interest

Compound Name: Benzhydrol-d10

CAS No.: 1219802-30-8

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This technical guide provides a comprehensive analysis of the electron ionization (EI) mass spectrum of **Benzhydrol-d10** (diphenylmethanol-d10). Designed for researchers, scientists, and drug development professionals, this document elucidates the core fragmentation pathways of this deuterated compound by first establishing a baseline with its unlabeled analogue, benzhydrol. Understanding these fragmentation patterns is critical for structural confirmation, impurity profiling, and the use of **Benzhydrol-d10** as an internal standard in quantitative mass spectrometry assays.

Core Principles: Mass Spectrometry of Alcohols and Deuterated Compounds

Electron Ionization (EI) mass spectrometry is a powerful technique for structural elucidation. When a molecule like benzhydrol is subjected to a high-energy electron beam (typically 70 eV), it is ionized to form a molecular ion ($M^{\bullet+}$), which is a radical cation. This molecular ion is often energetically unstable and undergoes fragmentation to produce a series of smaller, characteristic ions.

For alcohols, two primary fragmentation pathways dominate:

- α -Cleavage: This involves the cleavage of a carbon-carbon bond adjacent to the carbon bearing the hydroxyl group. This process is favorable because it results in a resonance-stabilized oxonium ion.[1][2]
- Dehydration: This pathway features the elimination of a water molecule (18 Da) from the molecular ion, resulting in an $[M-18]^{\bullet+}$ fragment.[3] This is particularly common for secondary alcohols like benzhydrol.

The strategic replacement of hydrogen with its heavier, stable isotope, deuterium (D), is a cornerstone of modern quantitative mass spectrometry.[4] A deuterated analog of an analyte is chemically almost identical, meaning it co-elutes during chromatography and shows similar ionization efficiency.[4] However, its increased mass allows it to be distinguished from the unlabeled analyte by the mass spectrometer, making it an ideal internal standard for correcting analytical variability.[4] In **Benzhydrol-d10**, the ten hydrogen atoms on the two phenyl rings are replaced by deuterium, providing a significant and unambiguous mass shift.

Fragmentation Analysis of Unlabeled Benzhydrol ($C_{13}H_{12}O$)

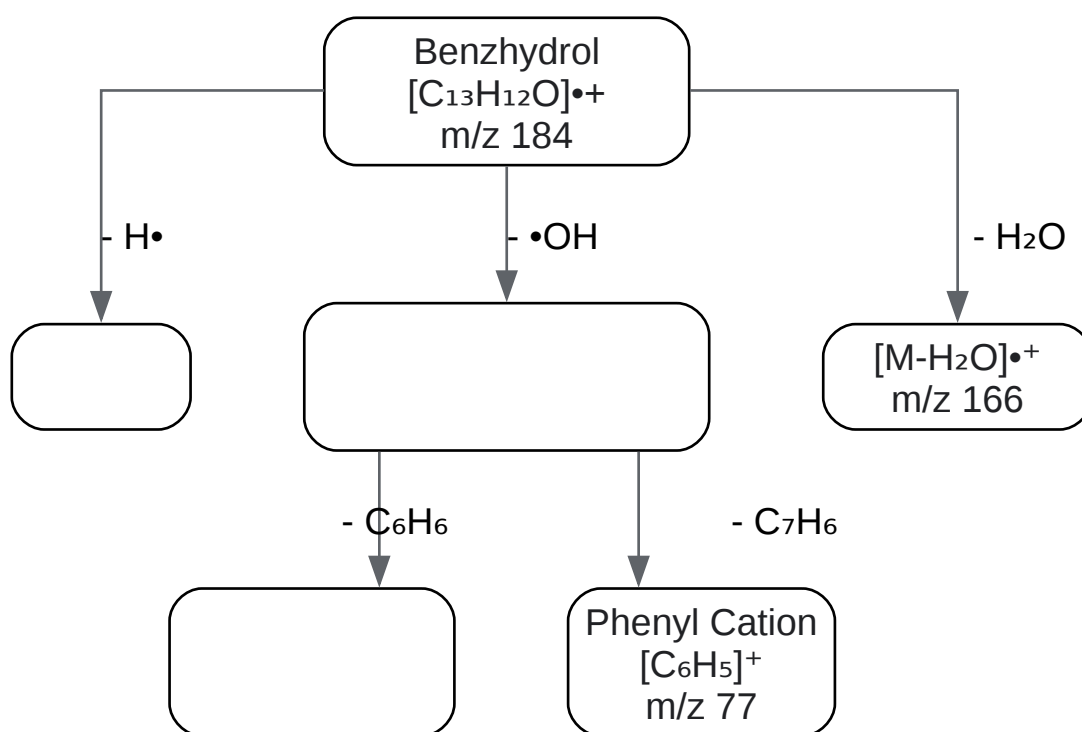
To understand the spectrum of the deuterated compound, we must first analyze the fragmentation of standard benzhydrol (diphenylmethanol). The molecular weight of benzhydrol is 184.23 g/mol .[5] Upon electron ionization, the molecular ion $[C_{13}H_{12}O]^+$ appears at a mass-to-charge ratio (m/z) of 184.

The key fragmentation pathways are as follows:

- Loss of a Benzylic Hydrogen ($[M-H]^+$): The most prominent fragmentation is often the loss of the benzylic hydrogen atom to form a highly stable, resonance-stabilized oxonium ion at m/z 183.[6]
- Formation of the Diphenylmethyl Cation ($[M-OH]^+$): Loss of a hydroxyl radical ($\bullet OH$, 17 Da) from the molecular ion yields the very stable diphenylmethyl (benzhydryl) cation at m/z 167.
- Dehydration ($[M-H_2O]^{\bullet+}$): The elimination of a water molecule (18 Da) from the molecular ion produces a radical cation at m/z 166.[6]

- Formation of the Benzoyl Cation ($[C_7H_5O]^+$): Cleavage of the C-C bond between the carbinol carbon and one phenyl ring, followed by rearrangement, results in the formation of the benzoyl cation at m/z 105.[6]
- Formation of the Phenyl Cation ($[C_6H_5]^+$): A further fragmentation can lead to the phenyl cation at m/z 77.

A study using deuterated analogues has shown that partial hydrogen scrambling can occur between the two phenyl rings within the molecular ion of diphenylmethanol before fragmentation.[7] This indicates a complex rearrangement process, though the primary fragments remain predictable.



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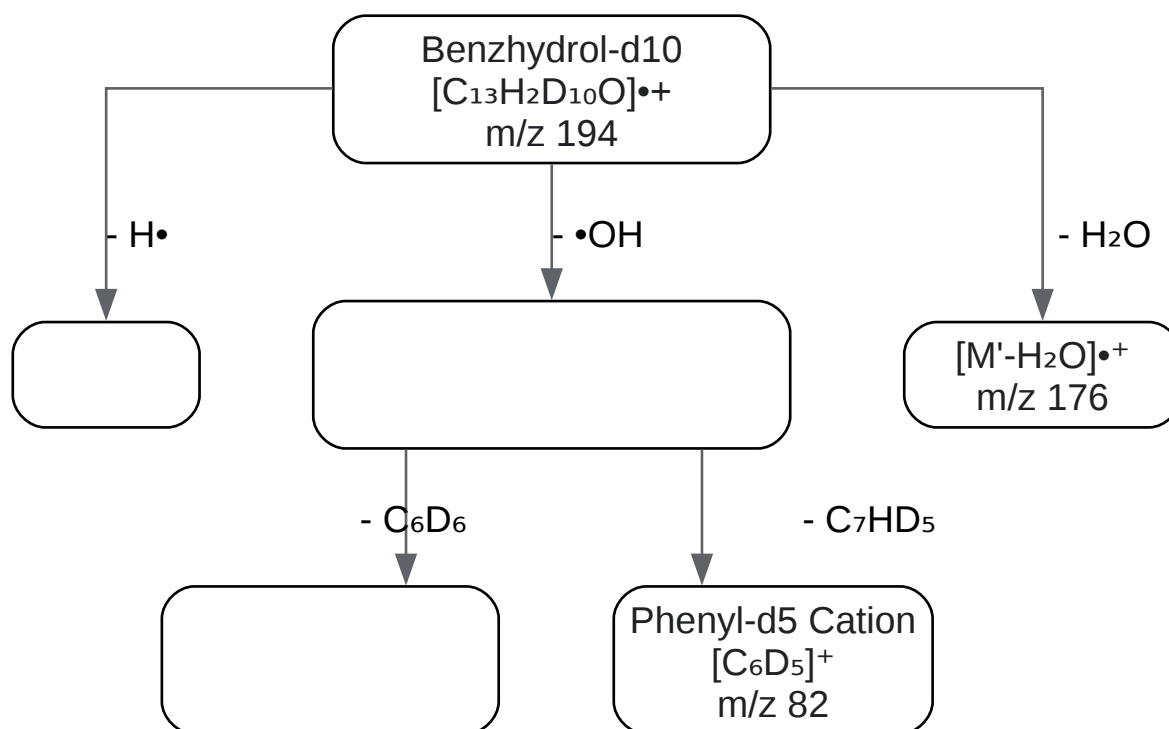
Caption: Primary EI fragmentation pathways for unlabeled Benzhydrol.

Predicted Mass Spectrum of Benzhydrol-d10 ($C_{13}H_2D_{10}O$)

Benzhydrol-d10 has its ten phenyl hydrogens replaced by deuterium.[8][9] The benzylic hydrogen and the hydroxyl hydrogen remain as protons. This leads to a molecular weight of

approximately 194.30 g/mol .[8] The fragmentation pathways mirror those of the unlabeled compound, but the m/z values of the fragments containing the deuterated phenyl rings are shifted accordingly.

- Molecular Ion ($M'^{\bullet+}$): The molecular ion for **Benzhydrol-d10** will be observed at m/z 194.
- Loss of a Benzylic Hydrogen ($[M'-H]^+$): The benzylic hydrogen is not a deuterium. Therefore, the loss of this proton results in a fragment at $194 - 1 = m/z$ 193.
- Formation of the Diphenylmethyl-d10 Cation ($[M'-OH]^+$): Loss of the hydroxyl radical (17 Da) yields the deuterated diphenylmethyl cation at $194 - 17 = m/z$ 177.
- Dehydration ($[M'-H_2O]^{\bullet+}$): The loss of water involves the hydroxyl proton and the benzylic proton. Since neither is a deuterium, the mass loss is still 18 Da, resulting in a fragment at $194 - 18 = m/z$ 176.
- Formation of the Benzoyl-d5 Cation ($[C_7D_5O]^+$): This fragment retains one deuterated phenyl ring. The mass shift from the unlabeled m/z 105 is +5 Da (for the five deuteriums replacing five hydrogens), resulting in a peak at m/z 110.
- Formation of the Phenyl-d5 Cation ($[C_6D_5]^+$): The phenyl cation is fully deuterated, shifting its mass from m/z 77 to m/z 82.



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Caption: Predicted EI fragmentation pathways for **Benzhydrol-d10**.

Data Summary and Experimental Protocol

Quantitative Data Summary

The following table summarizes the expected m/z values for the major ions in the EI mass spectra of benzhydrol and its d10-labeled analogue.

Fragmentation Event	Neutral Loss	Benzhydryl Fragment Formula	Benzhydryl m/z	Benzhydryl-d10 Fragment Formula	Benzhydryl-d10 m/z	Mass Shift (Da)
Molecular Ion	-	$[C_{13}H_{12}O]^+$	184	$[C_{13}H_2D_{10}O]^+$	194	+10
Loss of Benzylic H	$H^\bullet$	$[C_{13}H_{11}O]^+$	183	$[C_{13}HD_{10}O]^+$	193	+10
Loss of Hydroxyl	$\bullet OH$	$[C_{13}H_{11}]^+$	167	$[C_{13}HD_{10}]^+$	177	+10
Dehydration	H_2O	$[C_{13}H_{10}]^+$	166	$[C_{13}D_{10}]^+$	176	+10
Phenyl Ring Loss	$C_6H_5^\bullet$	$[C_7H_7O]^+$	107	$[C_7H_2D_5O]^+$	112	+5
Benzoyl Cation	$C_6H_5^\bullet + H_2$	$[C_7H_5O]^+$	105	$[C_7D_5O]^+$	110	+5
Phenyl Cation	$C_7H_7O^\bullet$	$[C_6H_5]^+$	77	$[C_6D_5]^+$	82	+5

Typical Experimental Protocol: GC-MS Analysis

This protocol outlines a standard method for acquiring an EI mass spectrum of **Benzhydryl-d10**.

- Sample Preparation:
 - Prepare a 1 mg/mL stock solution of **Benzhydryl-d10** in a suitable volatile solvent (e.g., Dichloromethane or Ethyl Acetate).
 - Perform a serial dilution to a final concentration of approximately 10 µg/mL.
- Gas Chromatography (GC) Conditions:

- Injector: Splitless mode, 250 °C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Column: A standard non-polar column, such as a 30 m x 0.25 mm ID x 0.25 µm film thickness 5% phenyl-methylpolysiloxane column.
- Oven Program:
 - Initial temperature: 100 °C, hold for 1 minute.
 - Ramp: 15 °C/min to 280 °C.
 - Final hold: 5 minutes at 280 °C.
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Electron Energy: 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Mass Scan Range: m/z 40-300.
 - Solvent Delay: Set appropriately to avoid filament damage from the solvent peak (e.g., 3 minutes).

Conclusion

The mass spectrum of **Benzhydrol-d10** is a direct and predictable analogue of its unlabeled counterpart. The primary fragmentation pathways—loss of the benzylic proton, loss of the hydroxyl radical, and dehydration—remain the same. The key difference lies in the +10 Da mass shift for the molecular ion and any fragments retaining both deuterated phenyl rings. Fragments containing a single deuterated phenyl ring exhibit a +5 Da shift. This clear and significant mass difference, combined with identical chromatographic behavior, underscores the

value of **Benzhydrol-d10** as a robust internal standard for the accurate quantification of benzhydrol in complex matrices, a critical capability in pharmaceutical and metabolic research.

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